2-Chloro-4-nitrobenzonitrile chemical structure

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Compound of Interest

Compound Name:	*2-Chloro-4-nitrobenzonitrile*
CAS No.:	*28163-00-0*
Cat. No.:	*B1360291*

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An In-depth Technical Guide to **2-Chloro-4-nitrobenzonitrile**: Synthesis, Reactivity, and Applications in Modern Chemistry

Introduction

2-Chloro-4-nitrobenzonitrile is a pivotal intermediate in the landscape of modern organic synthesis. Its deceptively simple structure—a benzene ring functionalized with chloro, nitro, and nitrile groups—belies a rich and versatile reactivity profile that has been harnessed by researchers and industry professionals alike. The strategic placement of these functional groups, particularly the electron-withdrawing nitro and nitrile moieties, activates the molecule for a range of chemical transformations. This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive technical overview of **2-chloro-4-nitrobenzonitrile**, moving from its fundamental properties and synthesis to its key reactions and applications, with a grounding in established safety and analytical protocols.

Part 1: Physicochemical and Spectroscopic Characterization

A thorough understanding of a compound's physical and spectral properties is the bedrock of its effective application in research and development. These characteristics not only confirm its

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identity and purity but also predict its behavior in various chemical environments.

Chemical Identity and Properties

2-Chloro-4-nitrobenzonitrile is typically a beige to brown crystalline powder under standard conditions.[1] Its key physical and chemical properties are summarized below, providing essential data for handling, reaction setup, and regulatory compliance.

Property	Value	Source(s)
IUPAC Name	2-chloro-4-nitrobenzonitrile	[2][3]
CAS Number	28163-00-0	[3][4]
Molecular Formula	$C_7H_3ClN_2O_2$	[2][5]
Molecular Weight	182.56 g/mol	[2]
Melting Point	83-84 °C	[1][4]
Boiling Point	337 °C at 760 mmHg	[4][6]
Density	1.47 g/cm³	[4]
Appearance	Beige to brown powder/crystal	[1][7]
InChI Key	ZIGQFRQZYVQQDR-UHFFFAOYSA-N	[3]
SMILES	C1=CC(=C(C=C1N+[=O])Cl)C#N	[3]

Spectroscopic Profile

Spectroscopic analysis is indispensable for the structural elucidation and purity verification of **2-chloro-4-nitrobenzonitrile**.

- Infrared (IR) Spectroscopy: The IR spectrum is characterized by strong, sharp absorption bands corresponding to its key functional groups. A prominent peak for the nitrile (C≡N) stretch is expected around 2211-2230 cm^{-1}. The presence of the nitro group (NO_2) will be indicated by two strong bands: an asymmetric stretching vibration near 1530 cm^{-1} and a

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symmetric stretch around 1350 cm^{-1}. Aromatic C-H stretching appears above 3000 cm^{-1}, and the C-Cl stretching vibration can be observed in the fingerprint region, typically around 782 cm^{-1}.[8]

- Mass Spectrometry (MS): In mass spectrometry, **2-chloro-4-nitrobenzonitrile** will exhibit a distinct molecular ion peak (M^+). Due to the natural abundance of chlorine isotopes (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio), the molecular ion will appear as a characteristic M/M+2 doublet, with peaks at m/z 182 and 184, respectively. This isotopic signature is a powerful diagnostic tool for confirming the presence of a single chlorine atom.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^1H NMR: The aromatic region will show a complex multiplet system for the three protons on the benzene ring, dictated by their ortho, meta, and para coupling constants.

  - ^{13}C NMR: The spectrum will display seven distinct signals: six for the aromatic carbons and one for the nitrile carbon (typically downfield, around 115-120 ppm). The carbon atom attached to the chlorine will be shifted, as will the carbons bearing the nitro and nitrile groups.

Part 2: Synthesis and Purification

The reliable synthesis of **2-chloro-4-nitrobenzonitrile** is crucial for its use as a starting material. The most common laboratory-scale preparation involves the dehydration of the corresponding primary amide, 2-chloro-4-nitrobenzamide.

Synthetic Pathway: Dehydration of 2-Chloro-4-nitrobenzamide

This transformation is efficiently achieved using a potent dehydrating agent such as thionyl chloride ($SOCl_2$), which converts the amide functional group directly into a nitrile.

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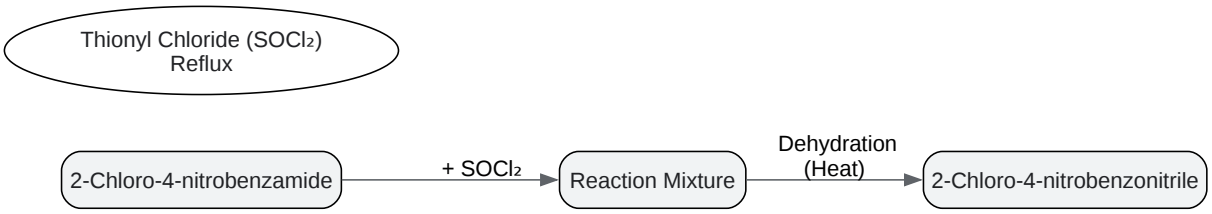

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Caption: Synthesis via dehydration of 2-chloro-4-nitrobenzamide.

Detailed Experimental Protocol: Synthesis

This protocol is adapted from established laboratory procedures.[9] The causality behind each step is explained to ensure a deep understanding of the process.

Materials:

- 2-Chloro-4-nitrobenzamide (1.0 mol)
- Thionyl chloride (8.4 mol)
- Benzene or Toluene (as solvent for extraction)
- 5% Sodium hydroxide solution
- Anhydrous sodium sulfate
- Methanol (for recrystallization)

Procedure:

- Reaction Setup: In a fume hood, charge a round-bottom flask equipped with a reflux condenser and a magnetic stirrer with 2-chloro-4-nitrobenzamide (200 g, 1.0 mol).
- Addition of Reagent: While gently warming the flask, slowly add thionyl chloride (1000 g, 8.4 mol) to the amide. Causality: Thionyl chloride is a highly effective dehydrating agent that

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reacts with the amide to form the nitrile. The reaction is exothermic and releases HCl and SO_2 gas, necessitating careful addition in a well-ventilated fume hood.

- Reflux: Heat the reaction mixture to reflux for approximately 3 hours. Causality: Heating provides the necessary activation energy to drive the dehydration reaction to completion.
- Removal of Excess Reagent: After cooling, remove the excess thionyl chloride by distillation. Causality: Removing the excess volatile reagent simplifies the subsequent workup.
- Extraction: To the cold residue, add benzene or toluene (500 ml) to dissolve the product. Transfer the solution to a separatory funnel. Causality: The organic product is soluble in nonpolar solvents like benzene or toluene, allowing for its separation from inorganic byproducts.
- Washing: Wash the organic layer sequentially with a 5% sodium hydroxide solution and then with water until the aqueous layer is neutral. Causality: The basic wash neutralizes and removes any remaining acidic impurities, such as HCl or byproducts from thionyl chloride hydrolysis. The water wash removes any residual base and salts.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent by rotary evaporation. Causality: Anhydrous sodium sulfate removes trace amounts of water from the organic solvent. Evaporation yields the crude solid product.
- Purification: Recrystallize the crude solid from methanol to yield pure **2-chloro-4-nitrobenzonitrile** (yields typically around 79%).[9] Causality: Recrystallization is a purification technique where the desired compound, being less soluble in the cold solvent than impurities, crystallizes out upon cooling, affording a product of high purity.

Quality Control

The purity of the synthesized product should be validated before use.

- Thin-Layer Chromatography (TLC): A quick and effective method to monitor reaction progress and assess the purity of the final product. A suitable mobile phase might be a mixture of hexane and ethyl acetate.

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- Melting Point Analysis: A sharp melting point range close to the literature value (83-84 °C) is a strong indicator of high purity.[1][4]

- Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC): These techniques can provide quantitative purity data.[10]

Part 3: Chemical Reactivity and Applications in Synthesis

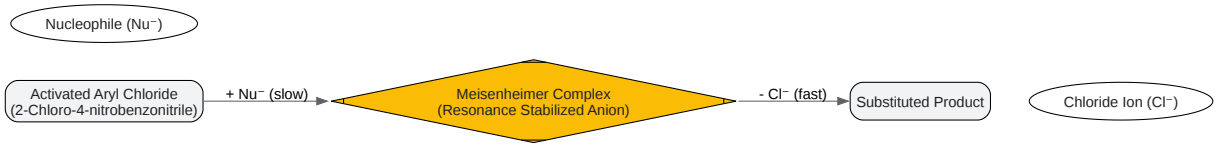
The synthetic utility of **2-chloro-4-nitrobenzonitrile** stems from the distinct reactivity of its three functional groups, which can be addressed with high selectivity. It serves as an important intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.[1][3][11]

Overview of Reactivity

- Nitro Group: The nitro group is readily reduced to an amino group (-NH_2), which is a cornerstone transformation. The resulting aniline derivative is a versatile precursor for introducing further functionality, for instance, through diazotization or acylation reactions.

- Chloro Group: The chlorine atom is positioned ortho to the nitrile group and para to the nitro group. Both are strong electron-withdrawing groups, which significantly activate the aromatic ring towards Nucleophilic Aromatic Substitution (S_NAr). This makes the chlorine an excellent leaving group, allowing for the facile introduction of nucleophiles such as amines, alkoxides, and thiolates.

- Nitrile Group: The nitrile group is relatively stable but can undergo hydrolysis to a carboxylic acid under strong acidic or basic conditions, or be reduced to a primary amine.



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Caption: Generalized mechanism for Nucleophilic Aromatic Substitution (S_nAr).

Key Transformations and Protocols

This protocol details the conversion of **2-chloro-4-nitrobenzonitrile** to 2-chloro-4-aminobenzonitrile, a valuable synthetic intermediate.[12]

Materials:

- **2-Chloro-4-nitrobenzonitrile** (0.219 mol)
- Hydrazine monohydrate

Procedure:

- Reaction Initiation: In a suitable reaction vessel, gently heat a small portion of **2-chloro-4-nitrobenzonitrile** (5 g, 0.027 mol) with hydrazine monohydrate (110 ml) until an exothermic reaction begins, evidenced by the evolution of nitrogen gas. Causality: Hydrazine is a powerful reducing agent, particularly for nitro groups in the presence of a catalyst or at elevated temperatures. The initial heating initiates the reduction process.
- Controlled Addition: Once the reaction is initiated, add the remaining **2-chloro-4-nitrobenzonitrile** (35 g, 0.192 mol) in portions to control the rate of reaction and gas evolution.
- Completion and Reflux: After the addition is complete and the evolution of nitrogen gas has ceased, reflux the mixture for an additional 30 minutes to ensure the reaction goes to completion.
- Isolation: Pour the hot reaction mixture into stirred ice water. The product will precipitate out of the aqueous solution.
- Purification: Collect the precipitate by filtration and recrystallize the solid from water to yield pure 2-chloro-4-aminobenzonitrile (typical yield: 78%).[12]

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The following is a general, representative protocol for the substitution of the chloro group with an alkoxide, illustrating the S_nAr reactivity.

Materials:

- **2-Chloro-4-nitrobenzonitrile** (1.0 eq)
- Sodium methoxide (1.1 eq)
- Anhydrous Dimethylformamide (DMF) or Tetrahydrofuran (THF)

Procedure:

- Setup: In a dry, inert atmosphere (e.g., under nitrogen or argon), dissolve **2-chloro-4-nitrobenzonitrile** in anhydrous DMF.
- Nucleophile Addition: Add sodium methoxide to the solution. Causality: Sodium methoxide provides the methoxide nucleophile. Anhydrous polar aprotic solvents like DMF are ideal for S_nAr reactions as they solvate the cation (Na^+) but not the nucleophile, enhancing its reactivity.
- Reaction: Stir the mixture at room temperature or with gentle heating (e.g., 50-60 °C) and monitor the reaction by TLC. The reaction is often visually indicated by a color change.
- Workup: Once the starting material is consumed, pour the reaction mixture into water and extract the product with an organic solvent like ethyl acetate.
- Purification: Wash the organic layer with brine, dry over anhydrous sodium sulfate, concentrate, and purify the residue by column chromatography or recrystallization to yield the 2-methoxy-4-nitrobenzonitrile product.

Part 4: Safety, Handling, and Analytical Methods

Strict adherence to safety protocols is paramount when working with **2-chloro-4-nitrobenzonitrile** due to its potential hazards.

Hazard Identification and Safe Handling

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GHS Hazard Classification:[2][13]

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.
- Skin Irritation (Category 2): Causes skin irritation.
- Eye Irritation (Category 2A): Causes serious eye irritation.

Safe Handling Practices:[4][14]

- Always handle this compound in a well-ventilated chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
- Avoid generating dust. Minimize dust accumulation and ensure good housekeeping.
- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.

Incompatibilities: The compound is stable under normal conditions but should be kept away from strong oxidizing agents, strong bases, and strong acids.[4]

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances.[6]
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

Analytical Methods for Characterization

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A suite of analytical techniques is used to confirm the identity, purity, and concentration of **2-chloro-4-nitrobenzonitrile**.

Technique	Purpose
TLC	Reaction monitoring, purity assessment
GC/GC-MS	Purity determination, identification of volatile impurities, structural confirmation
HPLC	Quantitative analysis for purity and assay
FTIR	Functional group identification
Melting Point	Purity assessment
NMR	Definitive structural elucidation

Conclusion

2-Chloro-4-nitrobenzonitrile is a highly valuable and versatile chemical intermediate whose utility is derived from the specific reactivity endowed by its chloro, nitro, and nitrile functional groups. Its capacity for selective transformations—most notably the reduction of the nitro group and nucleophilic substitution of the activated chlorine atom—makes it a foundational building block for the synthesis of complex molecules in the pharmaceutical and agrochemical industries. A comprehensive understanding of its synthesis, reactivity, and safe handling protocols, as detailed in this guide, is essential for leveraging its full potential in chemical research and development.

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